

An In-Depth Technical Guide to Monofluorohexadecanoic Acids for Advanced Research

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: 8-Fluorohexadecanoic acid

CAS No.: 86569-21-3

Cat. No.: B14416213

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

This technical guide provides a comprehensive overview of monofluorinated hexadecanoic acids, with a particular focus on the implications for the synthesis and study of the 8-fluoro isomer. While a specific CAS number and extensive experimental data for **8-fluorohexadecanoic acid** are not readily available in public databases, this guide offers a robust framework for its potential synthesis and characterization. By examining well-documented isomers such as 2-fluorohexadecanoic acid and 16-fluorohexadecanoic acid, we provide critical insights into the chemical identifiers, physicochemical properties, and established synthetic methodologies. This document is intended to serve as a foundational resource for researchers and drug development professionals interested in the nuanced field of fluorinated fatty acids, offering both established knowledge and a roadmap for exploring less-characterized compounds.

Introduction: The Significance of Fluorinated Fatty Acids

The strategic incorporation of fluorine into bioactive molecules is a cornerstone of modern drug discovery. The unique properties of the fluorine atom—its small size, high electronegativity, and the strength of the carbon-fluorine bond—can profoundly influence a molecule's metabolic stability, lipophilicity, and binding affinity to biological targets.[1] In the context of fatty acids, fluorination can create valuable molecular probes for studying lipid metabolism and can lead to the development of novel therapeutic agents.[2] Monofluorohexadecanoic acids, isomers of the ubiquitous palmitic acid[3], are of particular interest for their potential to modulate cellular signaling pathways and serve as tools for positron emission tomography (PET) imaging.[4] This guide focuses on providing a detailed understanding of these compounds, with a special emphasis on the theoretical and practical considerations for the **8-fluorohexadecanoic acid** isomer.

Chemical Identifiers and Physicochemical Properties of Monofluorohexadecanoic Acid Isomers

A precise understanding of a compound's chemical identifiers is fundamental for any research endeavor. While **8-fluorohexadecanoic acid** is not well-documented, its isomers, 2-fluorohexadecanoic acid and 16-fluorohexadecanoic acid, are characterized and commercially available. The properties of these isomers provide a valuable predictive baseline for the 8-fluoro analog.

Identifier	2-Fluorohexadecanoic Acid	16-Fluorohexadecanoic Acid	8-Fluorohexadecanoic Acid (Predicted)
CAS Number	16518-94-8[5][6]	3109-58-8[7]	Not Assigned
Molecular Formula	C16H31FO2[5][6]	C16H31FO2[7]	C16H31FO2
Molecular Weight	274.4 g/mol [5]	274.41 g/mol [7]	~274.4 g/mol
IUPAC Name	2-Fluorohexadecanoic acid[5]	16-Fluorohexadecanoic acid[7]	8-Fluorohexadecanoic acid
Synonyms	2-Fluoropalmitic acid[5][6]	16-Fluoropalmitic acid[7]	8-Fluoropalmitic acid
InChI	InChI=1S/C16H31FO2/c1-2-3-4-5-6-7-8-9-10-11-12-13-14-15(17)16(18)19/h15H, 2-14H2,1H3,(H,18,19)[5]	InChI=1S/C16H31FO2/c17-15-13-11-9-7-5-3-1-2-4-6-8-10-12-14-16(18)19/h1-15H2,(H,18,19)[7]	Predicted based on structure
InChIKey	JGRIJJOLCNCNSX-UHFFFAOYSA-N[5]	PNNLLDRVJFDXNL-UHFFFAOYSA-N[7]	Predicted based on structure
SMILES	CCCCCCCCCCCCC(C(F)C(=O)O)[5]	C(CCCCCCCC(=O)O)CCCCCCCCF[7]	CCCCCCCC(F)CCCCC(=O)O

Synthesis of Monofluorinated Fatty Acids: A General Workflow

The synthesis of monofluorinated fatty acids can be achieved through several established chemical routes. While a specific protocol for **8-fluorohexadecanoic acid** is not published, the following general workflow, based on the synthesis of other positional isomers, provides a logical and experimentally sound approach. The key challenge lies in the regioselective introduction of the fluorine atom at the C-8 position.

General Synthetic Strategy

A common approach involves the synthesis of a suitable precursor, such as a hydroxy or bromo-substituted hexadecanoic acid ester, followed by a nucleophilic fluorination step.



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Caption: Generalized workflow for the synthesis of **8-fluorohexadecanoic acid**.

Step-by-Step Experimental Considerations

Step 1: Preparation of an 8-Substituted Hexadecanoic Acid Ester

The synthesis would likely commence with a commercially available hexadecanoic acid derivative or require the synthesis of an intermediate with a leaving group at the 8th carbon. This could be achieved from a corresponding 8-hydroxyhexadecanoic acid derivative.

Step 2: Nucleophilic Fluorination

The introduction of the fluorine atom is a critical step. A variety of fluorinating reagents can be employed, with the choice depending on the substrate and desired reaction conditions.

- Diethylaminosulfur Trifluoride (DAST): A common reagent for converting alcohols to monofluorinated compounds. The reaction is typically performed in an aprotic solvent at low temperatures.
- Other Fluorinating Agents: Alternatives include Deoxofluor, and for radiofluorination with ^{18}F , nucleophilic substitution with ^{18}F fluoride is a standard method.[4]

Step 3: Ester Hydrolysis

Following successful fluorination, the ester protecting group on the carboxylic acid is removed. This is typically achieved through basic hydrolysis (e.g., with NaOH or KOH) followed by acidification.

Step 4: Purification

The final product would require purification to remove unreacted starting materials and byproducts. High-performance liquid chromatography (HPLC) is a suitable technique for this purpose.[8]

Potential Applications in Research and Drug Development

While specific applications for **8-fluorohexadecanoic acid** have not been explored, the broader class of monofluorinated fatty acids has significant potential in several research areas:

- **Metabolic Probes:** Fluorinated fatty acids can be used to study lipid uptake and metabolism in various cell types and tissues. The position of the fluorine atom can influence the metabolic fate of the molecule. For instance, fluorination at the ω -position (C-16) can lead to different metabolic breakdown products compared to fluorination closer to the carboxylic acid.[2]
- **Enzyme Inhibition:** The presence of a fluorine atom can alter the binding of the fatty acid to enzymes involved in lipid metabolism, potentially leading to inhibitory activity. For example, 2-fluoro-palmitic acid has been shown to inhibit sphingosine biosynthesis.[9]
- **PET Imaging:** Radiolabeled fluorinated fatty acids, such as [^{18}F]16-fluorohexadecanoic acid, are used as PET tracers to visualize myocardial fatty acid metabolism.[4] A synthesized [^{18}F]**8-fluorohexadecanoic acid** could offer a novel probe with potentially different metabolic and imaging characteristics.
- **Drug Delivery:** The unique physicochemical properties of fluorinated compounds can be exploited in the design of drug delivery systems.[10]

Safety and Handling

Fluorinated organic compounds require careful handling. While a specific Material Safety Data Sheet (MSDS) for **8-fluorohexadecanoic acid** does not exist, general precautions for handling fluorinating agents and fluorinated organic acids should be strictly followed.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Ventilation: Work in a well-ventilated fume hood, especially when handling volatile fluorinating agents.
- Waste Disposal: Dispose of all chemical waste in accordance with institutional and local regulations.

Conclusion and Future Directions

This technical guide has provided a comprehensive overview of the key chemical identifiers, synthetic strategies, and potential applications of monofluorinated hexadecanoic acids, with a specific focus on the yet-to-be-fully-characterized 8-fluoro isomer. The absence of a dedicated CAS number and extensive literature for **8-fluorohexadecanoic acid** highlights an opportunity for novel research. The methodologies and comparative data presented herein offer a solid foundation for researchers to pursue the synthesis, characterization, and biological evaluation of this and other novel fluorinated fatty acids. Future work in this area could lead to the development of new tools for studying lipid metabolism and potentially new therapeutic agents.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to Monofluorohexadecanoic Acids for Advanced Research]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14416213#8-fluorohexadecanoic-acid-cas-number-and-chemical-identifiers>]

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